Verproside: Mechanism of Action and Key Quantitative Data

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Compound Focus: **Verproside**

CAS No.: 50932-20-2
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Verproside, an iridoid glycoside from *Pseudolysimachion rotundum* var. *subintegrum*, is the most active component in the drug candidate YPL-001 [1] [2]. Its primary mechanism involves the specific inhibition of Protein Kinase C delta (PKCδ) activation, which disrupts two key pro-inflammatory pathways in human airway epithelial cells [1]:

- **Suppression of the PMA/PKCδ/EGR-1 pathway**, leading to reduced expression of interleukins IL-6 and IL-8.
- **Inhibition of the TNF/NF-κB pathway**, resulting in decreased expression of the mucin glycoprotein MUC5AC, a major component of airway mucus [1] [2] [3].

The table below summarizes quantitative data from key experiments on **verproside**'s efficacy.

Experimental Model	Key Treatment Conditions	Primary Outcome Measures	Results
In Vitro (NCI-H292 cells) [1] [2]	TNF or PMA stimulation + verproside	Inhibition of MUC5AC secretion; Inhibition of IL-6/IL-8 secretion	Verproside most potent of 6 iridoids tested; IC$_{50}$ for MUC5AC inhibition = **7.1 μM** [2]
In Vivo (COPD Mouse Model) [1]	Cigarette Smoke (CS) exposure + verproside	Reduction in lung inflammation; suppression of	Verproside effectively reduced lung inflammation

Experimental Model	Key Treatment Conditions	Primary Outcome Measures	Results
		PKCδ activation; reduction in mucus overproduction	and mucus overproduction [1]

Detailed Protocol: COPD Mouse Model and Verproside Evaluation

This protocol integrates methodologies from recent studies on **verproside** and established COPD mouse models [1] [4].

COPD Mouse Model Establishment

- **Animals**: Use C57BL/6 mice (8-10 weeks old).
- **CS Exposure System**: A nose-only exposure system is recommended for better control and reproducibility of smoke dose, avoiding ingestion of toxins from fur [4].
- **Protocol Duration**: 12 weeks.
- **CS Exposure Regimen**: Expose mice to cigarette smoke from 10-15 commercial cigarettes per day, 5 days per week [4].
- **LPS Instillation**: To enhance inflammation and mimic infectious exacerbations, administer **LPS** (lipopolysaccharide) via intranasal instillation (e.g., 10 µg in 30 µL saline) once per week for the first 4-6 weeks [4].

Verproside Treatment

- **Compound Preparation**: Dissolve **verproside** in a suitable vehicle like saline with a low concentration of DMSO (e.g., 1%) and Tween-80 (e.g., 0.1%).
- **Dosing Regimen**: Administer **verproside** via intraperitoneal injection or oral gavage. A common protocol is daily administration, 1 hour before CS exposure.
- **Dosage**: Based on anti-inflammatory efficacy in similar models, a dose range of **5-20 mg/kg** is appropriate for initial studies [1] [3].

Endpoint Analysis

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At the end of the protocol, collect and analyze these key parameters:

- **Lung Function**: Measure inspiratory resistance and functional residual capacity using a plethysmograph [4].
- **Bronchoalveolar Lavage Fluid (BALF)**:
  - **Cell Count**: Analyze total cell count and differentials (macrophages, neutrophils, lymphocytes) [4].
  - **Cytokines**: Measure levels of pro-inflammatory cytokines like **IL-6** and **KC** (functional murine equivalent of IL-8) using ELISA [1] [4].
- **Lung Histopathology**:
  - **Staining**: Use Hematoxylin and Eosin (H&E) for general inflammation, Periodic Acid-Schiff (PAS) for goblet cell hyperplasia and mucus, and Masson's trichrome for collagen deposition [4].
  - **Morphometry**: Quantify mean linear intercept (emphysema), bronchial wall thickness, and PAS-positive area [4].
- **Molecular Analysis**:
  - Use western blotting or immunohistochemistry on lung tissue homogenates to assess phosphorylation of **PKCδ** and expression of **EGR-1** and **MUC5AC** [1].

Experimental Workflow and Signaling Pathway

The following diagrams, generated using Graphviz, illustrate the established mouse model workflow and the molecular mechanism of **verproside**.

Diagram 1: COPD Mouse Model Workflow

COPD Mouse Model and Evaluation Workflow
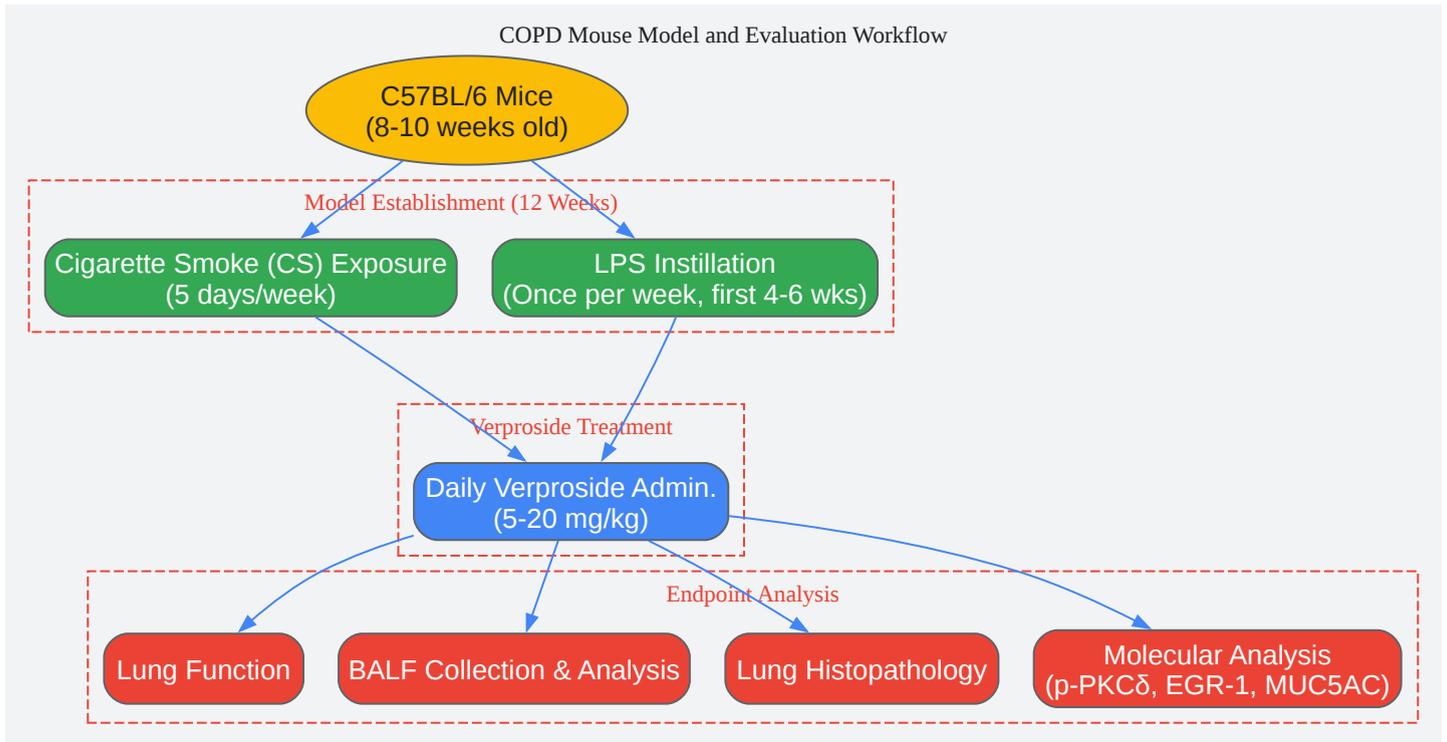
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Diagram 2: **Verproside** Mechanism of Action

Verproside Inhibits PKCδ to Reduce Inflammation
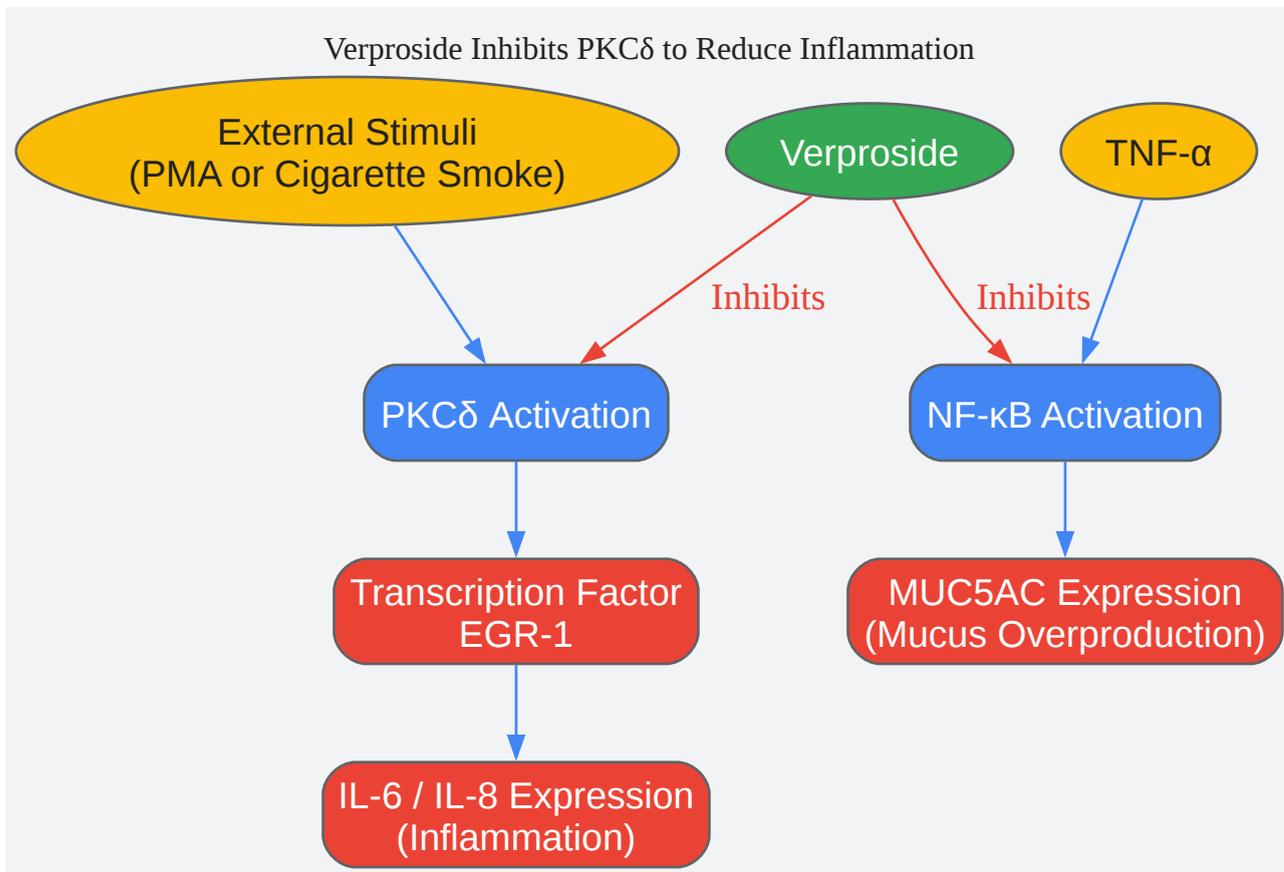
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Application Notes for Researchers

- **Model Selection**: The CS/LPS model effectively recapitulates key features of human COPD, including chronic inflammation, mucus hypersecretion, emphysema, and lung function decline [4]. The inclusion of LPS mimics infectious exacerbations, making the model more clinically relevant.
- **Verproside Specificity**: The inhibitory effect of **verproside** on PKC phosphorylation is specific to the **PKCδ isoform**. This specificity is a significant advantage, as it may lead to fewer off-target effects compared to broad-spectrum kinase inhibitors [1].
- **Dosage Consideration**: The recommended dosage range (5-20 mg/kg) is based on efficacy data from in vivo studies. It is advisable to conduct a dose-response study within this range to determine the optimal effective dose for your specific experimental setup [1] [3].
- **Clinical Translation**: YPL-001, the mixture containing **verproside**, has completed a Phase 2a clinical trial for COPD, underscoring the translational potential of this natural product and supporting the relevance of pre-clinical findings [1] [2].

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References

1. Verproside, the Most Active Ingredient in YPL-001 Isolated from Pseudolysimachion rotundum var. subintegrum, Decreases Inflammatory Response by Inhibiting PKCδ Activation in Human Lung Epithelial Cells - PubMed [pubmed.ncbi.nlm.nih.gov]

2. Verproside, the Most Active Ingredient in YPL-001 Isolated ... [pmc.ncbi.nlm.nih.gov]

3. Verproside inhibits TNF-α-induced MUC5AC expression through suppression of the TNF-α/NF-κB pathway in human airway epithelial cells - ScienceDirect [sciencedirect.com]

4. Comparison and evaluation of two different methods to establish the cigarette smoke exposure mouse model of COPD | Scientific Reports [nature.com]

To cite this document: Smolecule. [Verproside: Mechanism of Action and Key Quantitative Data]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b647100#verproside-copd-mouse-model]

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